

Application Notes and Protocols for Rock2-IN-5

Stock Solution Preparation

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Compound of Interest

Compound Name: Rock2-IN-5

Cat. No.: B12420973

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **Rock2-IN-5**, a potent and selective inhibitor of Rho-associated coiled-coil containing protein kinase 2 (ROCK2). These guidelines are intended to ensure the stability and efficacy of the compound for use in various in vitro and in vivo experimental settings.

Introduction to Rock2-IN-5

Rock2-IN-5 is a hybrid small molecule inhibitor that targets ROCK2, a serine/threonine kinase that plays a crucial role in regulating a variety of cellular processes. These include cell adhesion, migration, proliferation, and apoptosis.[1][2][3] The RhoA/ROCK signaling pathway is implicated in the pathophysiology of numerous diseases, making ROCK2 an important therapeutic target.[2][4] **Rock2-IN-5** is a valuable tool for studying the physiological and pathological roles of ROCK2. It is a hybrid compound containing structural fragments of the Rho kinase inhibitor fasudil and NRF2 inducers caffeic and ferulic acids.[5][6][7] It has shown potential in research related to Amyotrophic lateral sclerosis (ALS).[5][6][7]

Quantitative Data Summary

For accurate and reproducible experimental results, it is critical to start with a precisely prepared stock solution. The following table summarizes the key quantitative data for **Rock2-IN-5**.

Property	Value	Reference
Molecular Weight	455.53 g/mol	[5][7]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[5][8][9]
Recommended Stock Concentration	10 mM	Based on common practice for similar inhibitors[10]
Storage of Powder	-20°C for up to 2 years	[5]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[4][5]

Experimental Protocol: Preparation of a 10 mM Stock Solution of Rock2-IN-5

This protocol describes the preparation of a 10 mM stock solution of **Rock2-IN-5** in DMSO.

Materials:

- **Rock2-IN-5** powder
- Anhydrous Dimethyl sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate Reagents:** Allow the **Rock2-IN-5** powder and DMSO to warm to room temperature before opening to prevent condensation.

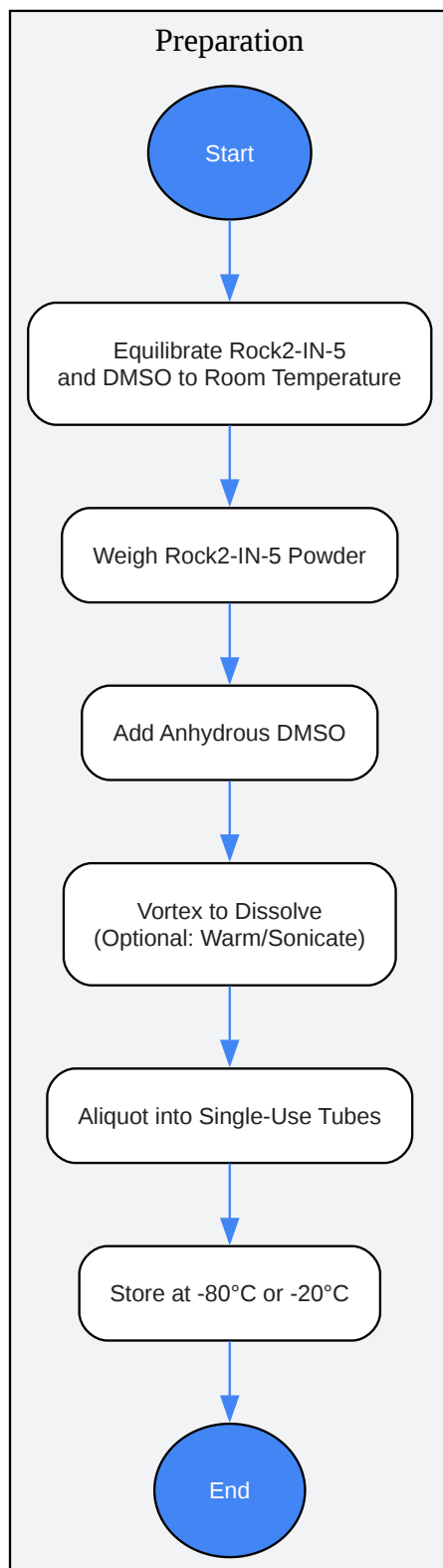
- Weighing the Compound: Accurately weigh out a specific amount of **Rock2-IN-5** powder using an analytical balance. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 0.4555 mg of **Rock2-IN-5**.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 455.53 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (g) = M x MW x V = 0.01 mol/L x 455.53 g/mol x 0.001 L = 0.00045553 g = 0.4555 mg
- Dissolution: Add the appropriate volume of DMSO to the vial containing the weighed **Rock2-IN-5** powder. For 0.4555 mg of the compound, add 100 µL of DMSO.
- Mixing: Vortex the solution thoroughly until the **Rock2-IN-5** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication can be used to aid dissolution if necessary.[\[4\]](#)[\[8\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, amber microcentrifuge tubes.[\[8\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[4\]](#)[\[5\]](#) When ready to use, thaw an aliquot at room temperature and dilute it to the desired final concentration in your experimental medium.

Note on DMSO Concentration in Cell Culture: When preparing working solutions for cell-based assays, ensure that the final concentration of DMSO in the culture medium does not exceed 0.1% to avoid solvent-induced cytotoxicity.[\[8\]](#)

Visualizations

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the step-by-step workflow for preparing a stock solution of **Rock2-IN-5**.

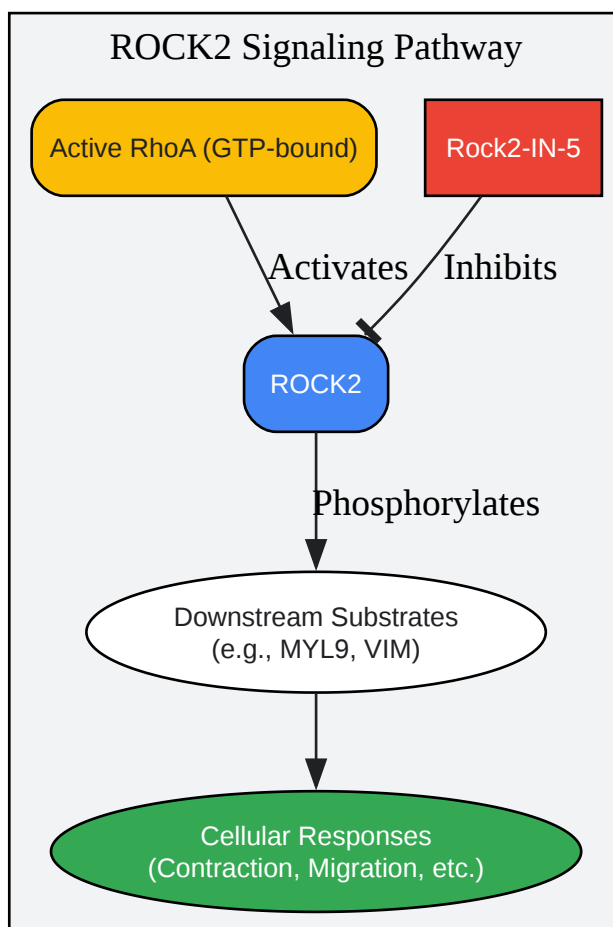


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Caption: Workflow for preparing **Rock2-IN-5** stock solution.

Simplified ROCK2 Signaling Pathway

This diagram depicts a simplified representation of the ROCK2 signaling pathway and its inhibition by **Rock2-IN-5**.



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Caption: Inhibition of the ROCK2 signaling pathway by **Rock2-IN-5**.

By following these detailed application notes and protocols, researchers can ensure the consistent and effective use of **Rock2-IN-5** in their studies, leading to reliable and reproducible results in the investigation of ROCK2-mediated cellular functions and disease pathologies.

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